

Physical and chemical properties of 5-Nitro-1,2,4-trifluorobenzene

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Compound of Interest

Compound Name: 1,2,4-Trifluoro-5-nitrobenzene

Cat. No.: B1295072

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An In-depth Technical Guide to 5-Nitro-1,2,4-trifluorobenzene

Introduction: A Versatile Fluorinated Building Block

5-Nitro-1,2,4-trifluorobenzene (CAS No. 2105-61-5) is a highly functionalized aromatic compound that serves as a critical intermediate in advanced chemical synthesis.^{[1][2]} Its unique molecular architecture, featuring a nitro group and multiple fluorine atoms on a benzene ring, imparts a distinct reactivity profile that is highly sought after in the fields of pharmaceutical development, agrochemical innovation, and material science.^[3] The presence of the strongly electron-withdrawing nitro group, combined with the electronegative fluorine atoms, renders the aromatic ring susceptible to nucleophilic aromatic substitution (S_NAr), making it a versatile scaffold for constructing complex molecular entities.^{[4][5]}

The incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity, ultimately improving the pharmacokinetic and pharmacodynamic properties of the molecule.^{[6][7]} Similarly, the nitro group is a key pharmacophore in various therapeutic agents and a versatile functional group that can be readily transformed into other functionalities, such as amines.^{[8][9]} This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of 5-Nitro-1,2,4-trifluorobenzene, offering field-proven insights for its effective utilization in research and development.

Core Physical and Chemical Characteristics

A thorough understanding of the fundamental properties of 5-Nitro-1,2,4-trifluorobenzene is essential for its proper handling, storage, and application in chemical reactions.

Physical Properties

The compound is a light yellow to brown clear liquid under standard conditions.^[1] Its key physical properties are summarized in the table below for quick reference.

| Property | Value | Source(s) |
|---------------------------------------|--|----------------|
| CAS Number | 2105-61-5 | [1][2] |
| Molecular Formula | C ₆ H ₂ F ₃ NO ₂ | [1][2][10][11] |
| Molecular Weight | 177.08 g/mol | [1][2][10][11] |
| Appearance | Clear, light yellow to brown liquid | [1][12] |
| Melting Point | -11 °C | [1] |
| Boiling Point | 194-195 °C | [1] |
| Density | 1.544 g/mL at 25 °C | [1] |
| Refractive Index (n _{20/D}) | 1.493 - 1.495 | [1] |
| Flash Point | 89 °C (192.2 °F) - closed cup | [1] |

Molecular Structure and Spectroscopic Profile

The structural arrangement of atoms dictates the molecule's reactivity and physical behavior.

Molecular Structure Diagram

Figure 2. Generalized S(N)Ar Mechanism

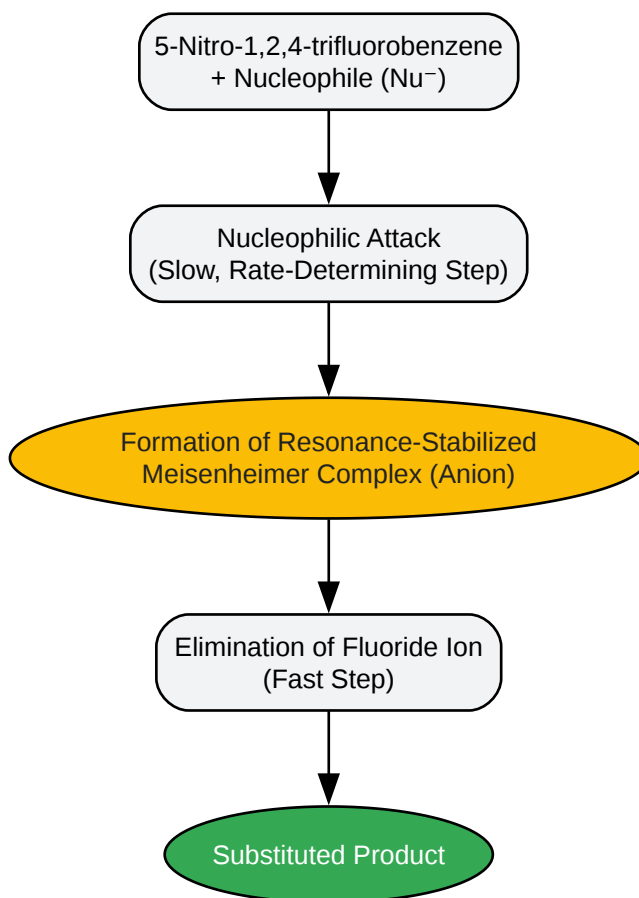
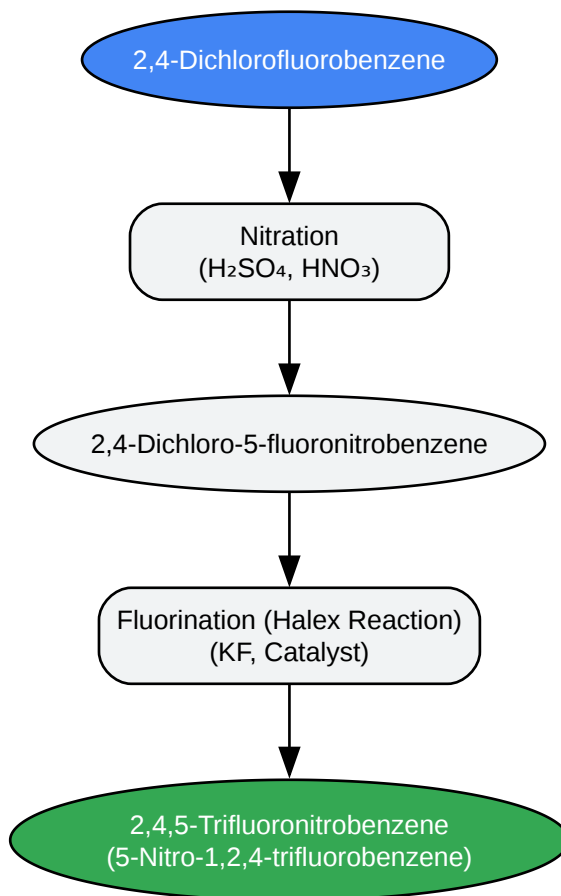


Figure 3. Synthetic Pathway to 5-Nitro-1,2,4-trifluorobenzene



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